

Calcium Permanganate: A Technical Overview for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium permanganate

Cat. No.: B160216

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of **calcium permanganate**, $\text{Ca}(\text{MnO}_4)_2$, a strong oxidizing agent with applications in chemical synthesis, water treatment, and environmental remediation. The document details its chemical structure, physicochemical properties, and established synthesis protocols. Particular emphasis is placed on its role as an oxidant in organic chemistry, which is relevant to drug development and the synthesis of complex organic intermediates. Safety considerations and handling procedures are also discussed.

Introduction

Calcium permanganate, with the chemical formula $\text{Ca}(\text{MnO}_4)_2$, is an inorganic compound consisting of a calcium cation (Ca^{2+}) and two permanganate anions (MnO_4^-).^{[1][2]} It is a potent oxidizing agent, a property conferred by the manganese atom in its +7 oxidation state.^[3] While less common than its potassium counterpart, **calcium permanganate** offers distinct solubility characteristics that can be advantageous in certain applications. This guide aims to provide researchers, scientists, and drug development professionals with a detailed technical resource on its chemical formula, structure, properties, and synthesis.

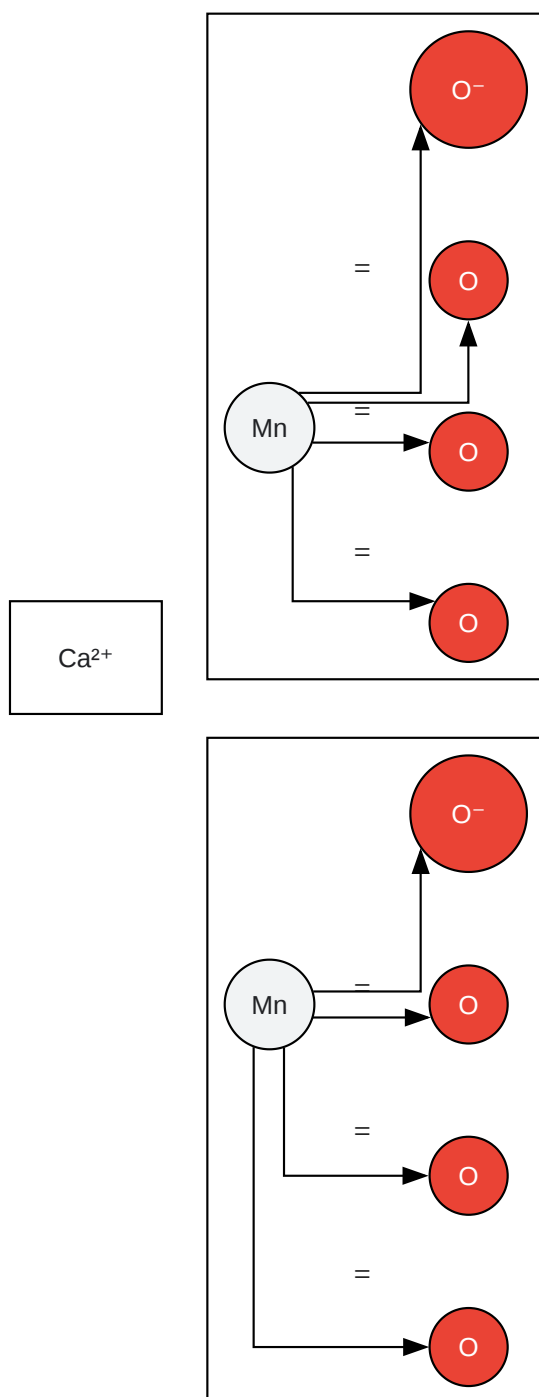
Chemical Formula and Structure

The chemical formula for **calcium permanganate** is $\text{Ca}(\text{MnO}_4)_2$.^{[1][2][4][5]} The permanganate anion (MnO_4^-) features a central manganese atom tetrahedrally coordinated to four oxygen

atoms. The overall structure is an ionic salt.

Calcium permanganate typically crystallizes as a tetrahydrate, $\text{Ca}(\text{MnO}_4)_2 \cdot 4\text{H}_2\text{O}$. The crystal structure of this hydrate has been determined to be orthorhombic.^[6]

Chemical Structure of Calcium Permanganate



[Click to download full resolution via product page](#)

Ionic association of **Calcium Permanganate**.

Physicochemical Properties

Calcium permanganate is a purple, deliquescent crystalline solid.[1][2] It is highly soluble in water and, as a strong oxidizer, reacts with and decomposes in alcohol and other organic solvents.[1][7]

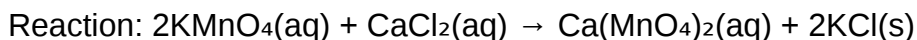
Property	Value
Chemical Formula	$\text{Ca}(\text{MnO}_4)_2$
Molar Mass	277.95 g/mol [1][7]
Appearance	Purple, deliquescent crystals[1][2]
Density	2.4 g/cm ³ [7]
Melting Point	Decomposes at 140 °C (tetrahydrate)[1]
Solubility in Water	Tetrahydrate: 331 g/100 mL at 14 °C; 338 g/100 mL at 25 °C[1]
Crystal Structure	$\text{Ca}(\text{MnO}_4)_2 \cdot 4\text{H}_2\text{O}$: Orthorhombic, Space group Pccn (No. 56)[6]
Lattice Parameters	$a = 13.9791(19) \text{ \AA}$, $b = 5.5404(8) \text{ \AA}$, $c = 13.3908(18) \text{ \AA}$, $V = 1037.1(2) \text{ \AA}^3$ (for tetrahydrate)[6]
Percent Composition	Ca: 14.42%, Mn: 39.53%, O: 46.05%[4]

Synthesis of Calcium Permanganate

Several methods for the preparation of **calcium permanganate** have been reported. The choice of method depends on the available starting materials and desired purity.

Metathesis Reaction

A common laboratory-scale synthesis involves the reaction of potassium permanganate with calcium chloride in an aqueous solution.[2]

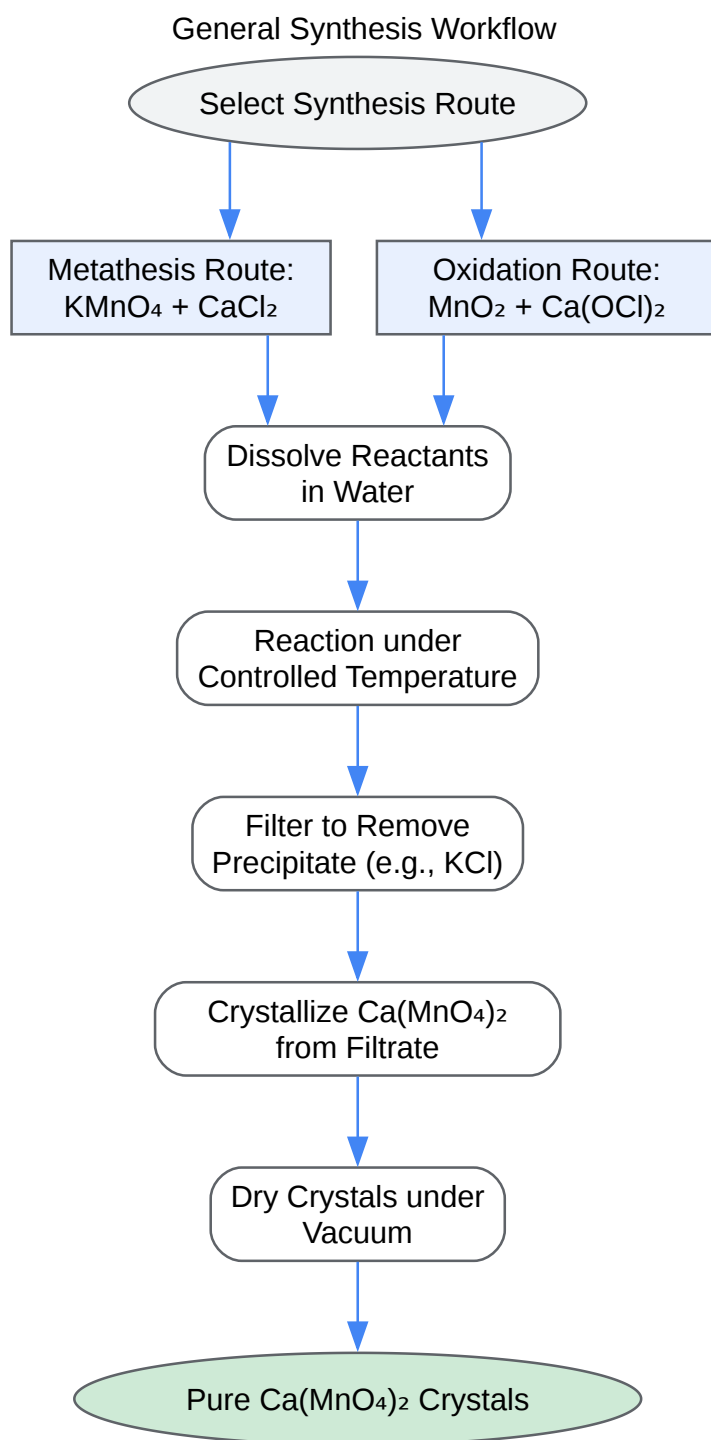


The potassium chloride, being less soluble, can be separated by fractional crystallization.

Synthesis from Manganese Dioxide

Calcium permanganate can also be prepared by oxidizing manganese dioxide (MnO_2) with calcium hypochlorite in an alkaline solution.^[2] A small amount of calcium hydroxide is added to maintain a high pH.

Reaction: $2\text{MnO}_2 + 3\text{Ca}(\text{OCl})_2 + 2\text{Ca}(\text{OH})_2 \rightarrow \text{Ca}(\text{MnO}_4)_2 + 3\text{CaCl}_2 + 2\text{H}_2\text{O}$



[Click to download full resolution via product page](#)

Logical workflow for the synthesis of **Calcium Permanganate**.

Experimental Protocol: Metathesis Reaction

Objective: To synthesize **calcium permanganate** tetrahydrate via metathesis from potassium permanganate and calcium chloride.

Materials:

- Potassium permanganate (KMnO_4)
- Anhydrous calcium chloride (CaCl_2)
- Deionized water
- Erlenmeyer flasks
- Heating mantle with magnetic stirring
- Filtration apparatus (Buchner funnel, filter paper)
- Crystallizing dish
- Vacuum desiccator

Procedure:

- Prepare a concentrated solution of potassium permanganate by dissolving a stoichiometric amount in a minimal volume of warm (approx. $50\text{-}60^\circ\text{C}$) deionized water with stirring.
- In a separate flask, prepare a saturated solution of calcium chloride in deionized water.
- Slowly add the calcium chloride solution to the potassium permanganate solution while stirring continuously. A precipitate of potassium chloride may begin to form.
- Cool the mixture in an ice bath to maximize the precipitation of potassium chloride.
- Separate the precipitated KCl by vacuum filtration.
- Transfer the filtrate, which contains the aqueous **calcium permanganate**, to a crystallizing dish.

- Allow the water to evaporate slowly in a fume hood at room temperature, or concentrate the solution by gentle heating.
- Collect the resulting purple crystals of $\text{Ca}(\text{MnO}_4)_2 \cdot 4\text{H}_2\text{O}$ by filtration.
- Dry the crystals in a vacuum desiccator to prevent further hydration or decomposition.

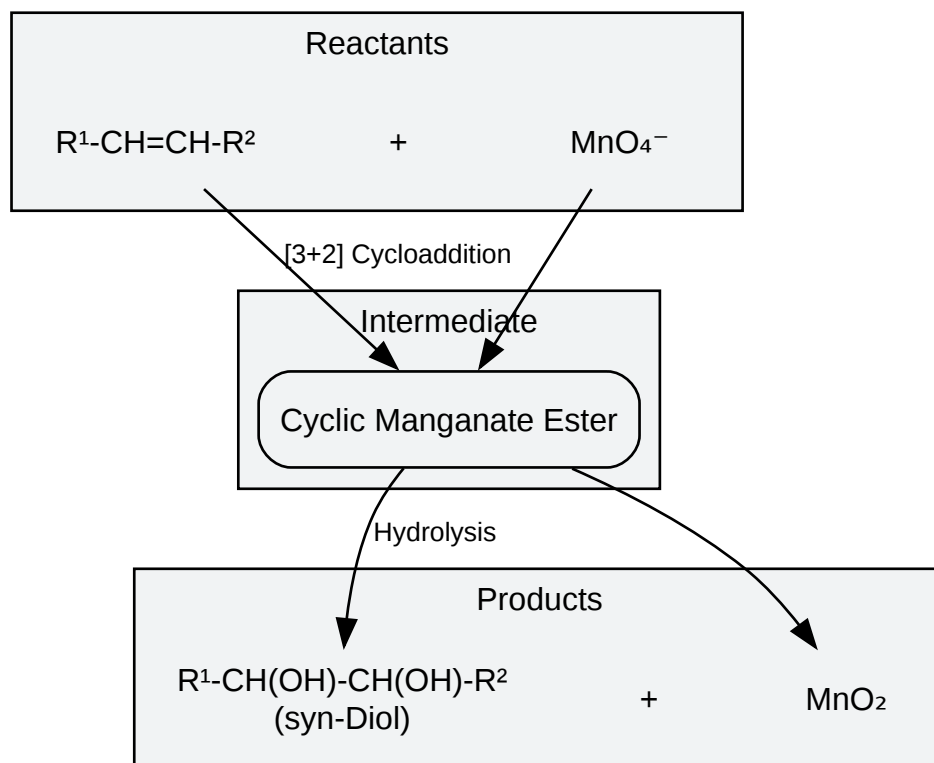
Applications in Research and Development

Oxidizing Agent in Organic Synthesis

Permanganates are versatile oxidizing agents in organic chemistry, capable of oxidizing a wide range of functional groups.[8] They can be used for the conversion of alkenes to diols, the oxidation of aldehydes to carboxylic acids, and the oxidation of alkyl side chains on aromatic rings to carboxylic acids.[9][10] While potassium permanganate is more commonly used, the high solubility of **calcium permanganate** in water can be beneficial for certain aqueous-phase reactions.

The general mechanism for the oxidation of an alkene to a syn-diol by permanganate involves the formation of a cyclic manganate ester intermediate.

Oxidation of an Alkene by Permanganate



[Click to download full resolution via product page](#)

Oxidation of an alkene to a syn-diol via a cyclic manganate ester.

The use of permanganates is integral to the synthesis of certain pharmaceutical compounds, such as ascorbic acid, chloramphenicol, and saccharin, although specific industrial processes may favor sodium or potassium permanganate.^[11]

Water Sterilization and Disinfection

Calcium permanganate is used for the sterilization of water.^{[1][7]} Its strong oxidizing properties allow it to destroy bacteria, viruses, and other microorganisms.^[12] It is also effective at oxidizing dissolved iron, manganese, and hydrogen sulfide, which can then be removed by

filtration. The presence of calcium ions can aid in the aggregation of algae cells after oxidation, enhancing their removal.^[13]

Other Applications

Other reported uses for **calcium permanganate** include:

- As a deodorizer.^{[1][2][7]}
- In the textile industry.^{[1][2]}
- As a component in some teeth whitening formulations.^{[1][7]}
- Historically, as a component of rocket fuel.^[1]

Safety and Handling

Calcium permanganate is a strong oxidizing agent and must be handled with care.

- Fire and Explosion Hazard: It is not combustible but will accelerate the burning of combustible materials.^[2] Finely divided mixtures with combustible materials may be explosive. Spontaneous ignition can occur upon contact with liquid combustible materials.^[2]
- Reactivity: It can react explosively with sulfuric acid, acetic acid, and acetic anhydride if not kept cold.^{[1][2]} Contact with organic substances can lead to fire or explosions.^[1]
- Health Hazards: **Calcium permanganate** is corrosive and can cause burns to the skin, eyes, and respiratory tract. Ingestion is highly toxic and can lead to severe injury or death.^[7]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

Calcium permanganate is a powerful inorganic oxidizing agent with established and potential applications in various scientific fields. Its high solubility in water distinguishes it from other permanganate salts. A thorough understanding of its chemical properties, synthesis, and safe

handling procedures is essential for its effective and safe utilization in research and development. While its direct role in drug development is primarily as a synthetic reagent, its utility in water purification and environmental remediation underscores its broader scientific importance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Calcium Permanganate Supplier|High-Purity Research Grade [benchchem.com]
- 2. Calcium permanganate - Wikipedia [en.wikipedia.org]
- 3. proprep.com [proprep.com]
- 4. canyoncomponents.com [canyoncomponents.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Calcium permanganate | CaMn_2O_8 | CID 24959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Oxidative Cleavage of Alkenes with KMnO_4 and O_3 - Chemistry Steps [chemistrysteps.com]
- 10. masterorganicchemistry.com [masterorganicchemistry.com]
- 11. Potassium permanganate - Wikipedia [en.wikipedia.org]
- 12. speediip.com [speediip.com]
- 13. The mechanisms of potassium permanganate on algae removal - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Calcium Permanganate: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160216#calcium-permanganate-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com